

In-Depth Technical Guide to the Spectral Properties of Reactive Black 39

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Compound of Interest

Compound Name: *Reactive Black 39*

Cat. No.: *B12081799*

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This technical guide provides a comprehensive overview of the spectral properties of C.I. **Reactive Black 39**, a bifunctional reactive dye. The document details its chemical characteristics, spectral data, and a standardized protocol for its analysis using UV-Vis spectrophotometry.

Introduction to Reactive Black 39

Reactive Black 39 (C.I. 205071) is a double azo dye known for its application in the textile industry for dyeing cellulosic fibers.^[1] Its bifunctional nature allows for the formation of stable covalent bonds with the substrate, leading to high wash fastness.^[2] Understanding its spectral properties is crucial for quality control, color matching, and research into its environmental fate and degradation.

Chemical and Physical Properties

Reactive Black 39 is a complex molecule with the following identifiers:

Property	Value
Chemical Formula	C ₂₅ H ₁₄ ClN ₁₀ Na ₅ O ₁₆ S ₅ [1]
Molecular Weight	1021.16 g/mol [1]
C.I. Name	Reactive Black 39 [1]
C.I. Number	205071 [1]
CAS Number	68259-02-9 [3]
Synonyms	Apollocion Navy Blue P-N3G, Cibacron Black ZP-2PD [3]
IUPAC Name	Pentasodium 4-Amino-6-[[5-[(4-Amino-6-Chloro-1,3,5-Triazin-2-Yl)Amino]-2-Sulphonatophenyl]Azo]-3-[(2,5-Disulphonatophenyl)Azo]-5-Hydroxynaphthalene-2,7-Disulphonate [4]

Spectral Properties and Maximum Absorbance

The color of **Reactive Black 39** arises from its extended system of conjugated double bonds, characteristic of azo dyes. This structure allows for the absorption of light in the visible region of the electromagnetic spectrum. The maximum absorbance (λ_{max}) is a critical parameter for the quantitative analysis of the dye.

While specific experimental data for the maximum absorbance of C.I. **Reactive Black 39** is not readily available in the reviewed literature, data for the closely related and structurally similar C.I. Reactive Black 5 is well-documented. For the purpose of this guide, the spectral data of C.I. Reactive Black 5 is provided as a reference.

Dye	Maximum Absorbance (λ_{max})
C.I. Reactive Black 5	~597 nm

Note: The λ_{max} value provided is for C.I. Reactive Black 5. It is assumed that C.I. **Reactive Black 39** exhibits a similar absorbance profile due to structural similarities. However,

experimental verification is required for precise determination.

Experimental Protocol: UV-Vis Spectrophotometric Analysis

This section outlines a detailed methodology for determining the maximum absorbance and concentration of **Reactive Black 39** in an aqueous solution.

4.1. Materials and Equipment

- **Reactive Black 39** dye powder
- Distilled or deionized water (solvent)
- Volumetric flasks (100 mL and 10 mL)
- Pipettes (various sizes)
- Beakers
- Analytical balance
- UV-Vis Spectrophotometer
- Quartz cuvettes (1 cm path length)

4.2. Procedure

4.2.1. Preparation of Stock Solution (e.g., 100 mg/L)

- Accurately weigh 10 mg of **Reactive Black 39** powder using an analytical balance.
- Transfer the powder to a 100 mL volumetric flask.
- Add a small amount of distilled water to dissolve the dye.
- Once dissolved, fill the flask to the calibration mark with distilled water.

- Stopper the flask and invert it several times to ensure a homogeneous solution.

4.2.2. Preparation of Standard Solutions

- Prepare a series of standard solutions of lower concentrations (e.g., 10, 20, 30, 40, 50 mg/L) by diluting the stock solution.
- For example, to prepare a 10 mg/L solution, pipette 10 mL of the 100 mg/L stock solution into a 100 mL volumetric flask and dilute to the mark with distilled water.

4.2.3. Spectrophotometric Measurement

- Turn on the UV-Vis spectrophotometer and allow it to warm up as per the manufacturer's instructions.
- Set the wavelength range for scanning (e.g., 400-800 nm).
- Use a quartz cuvette filled with distilled water as the blank to calibrate the instrument to zero absorbance.
- Rinse a cuvette with the most dilute standard solution and then fill it.
- Place the cuvette in the spectrophotometer and record the absorbance spectrum.
- Identify the wavelength of maximum absorbance (λ_{max}).
- Set the spectrophotometer to the determined λ_{max} .
- Measure the absorbance of all standard solutions at this wavelength.
- Measure the absorbance of the unknown sample solution.

4.3. Data Analysis

- Plot a calibration curve of absorbance versus concentration for the standard solutions.
- The relationship should be linear and follow the Beer-Lambert Law ($A = \varepsilon bc$), where A is absorbance, ε is the molar absorptivity, b is the path length, and c is the concentration.

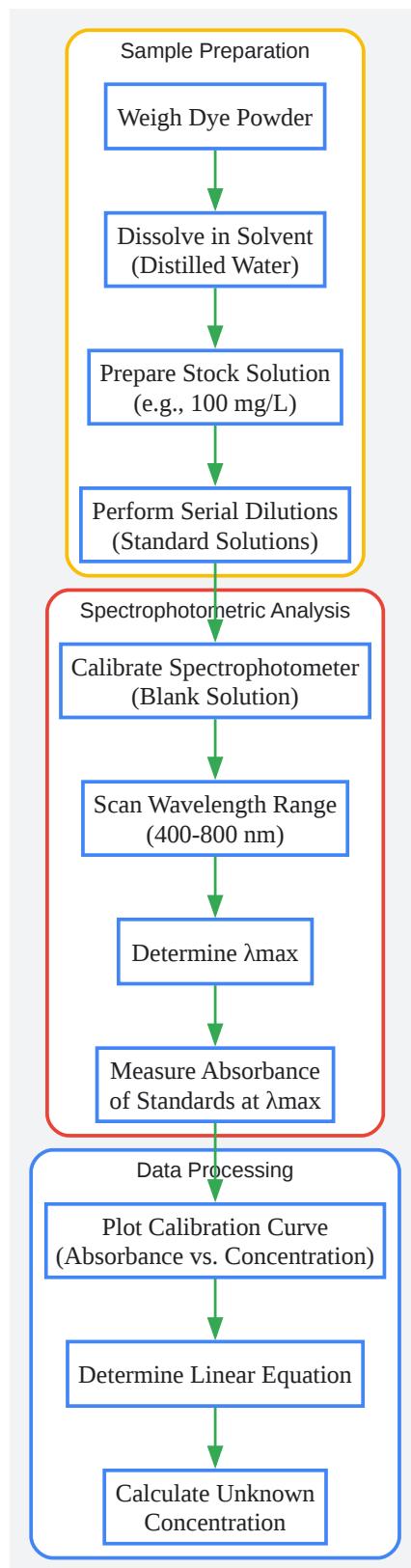
- Use the equation of the line from the calibration curve to determine the concentration of the unknown sample based on its absorbance.

Visualizations

Chemical Structure of Reactive Black 39

Caption: 2D Chemical Structure of C.I. **Reactive Black 39**.

Experimental Workflow for UV-Vis Analysis

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Caption: Workflow for UV-Vis Spectrophotometric Analysis.

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